

Stability Profile of N-Nitroso Finerenone Under Stress Conditions: A Technical Guide

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Compound of Interest

Compound Name: *N-Nitroso Finerenone*

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides an in-depth analysis of the stability profile of **N-Nitroso Finerenone**. A comprehensive review of available literature indicates a significant challenge in the formation and synthesis of **N-Nitroso Finerenone**, with reports suggesting it does not readily form under rigorous forced nitrosation conditions[1]. Consequently, direct experimental data on the stability of **N-Nitroso Finerenone** under stress conditions is not publicly available.

To address this information gap and provide valuable insights for researchers, this guide presents a detailed stability profile of the parent drug, Finerenone, under various stress conditions. The methodologies and degradation patterns observed for Finerenone serve as a critical surrogate for understanding the potential stability challenges of its nitrosamine impurity. This approach is grounded in the understanding that the degradation pathways of the parent molecule are often indicative of the potential reactions of its closely related impurities.

This guide summarizes quantitative data from forced degradation studies on Finerenone, details the experimental protocols used in these studies, and provides visualizations of

theoretical degradation pathways and experimental workflows to support further research and drug development efforts.

Stability of N-Nitroso Finerenone: Current Understanding

N-Nitroso Finerenone is the N-nitroso derivative of Finerenone[2]. While it is available as a reference standard from several vendors for analytical purposes, its formation is not straightforward[3][4][5]. Attempts to synthesize **N-Nitroso Finerenone** under forced conditions have reportedly failed, suggesting that the impurity may not be readily formed or is of very low risk[1]. The delocalization of the negative charge on the target nitrogen due to resonance with the aromatic ring and the amide group's carbonyl moiety is thought to make the synthesis of **N-Nitroso Finerenone** particularly challenging[6].

The U.S. Food and Drug Administration (FDA) has set an Acceptable Intake (AI) limit of 1500 ng/day for **N-Nitroso Finerenone**, classifying it as a Category 5 Nitrosamine Drug Substance-Related Impurity (NDSRI)[2]. This underscores the regulatory importance of understanding its potential presence and stability in pharmaceutical products.

Given the absence of direct stability studies on **N-Nitroso Finerenone**, the following sections will focus on the forced degradation of Finerenone to provide a robust framework for stability assessment.

Forced Degradation Studies of Finerenone

Forced degradation studies, or stress testing, are essential for identifying potential degradation products, understanding degradation pathways, and establishing the intrinsic stability of a drug substance. Multiple studies have investigated the stability of Finerenone under acidic, basic, oxidative, thermal, and photolytic stress conditions[7][8][9].

Data Presentation: Summary of Finerenone Degradation

The following table summarizes the quantitative data from forced degradation studies on Finerenone. It is important to note that the extent of degradation can vary based on the precise experimental conditions (e.g., concentration, reaction time, temperature).

Stress Condition	Reagent/Parameters	Degradation (%)	Number of Degradants	Reference
Acid Hydrolysis	2 N HCl, Room Temperature, 20 min	10.25%	3	[8]
Base Hydrolysis	1 N NaOH, Room Temperature, 30 min	15.47%	4	[8]
Oxidative	30% H ₂ O ₂ , Room Temperature, 20 min	11.23%	3	[8]
Thermal	80°C, 2 hours	Slight Degradation	Not Specified	[7]
Photolytic	Daylight, 24 hours	Slight Degradation	Not Specified	[7]

Experimental Protocols for Finerenone Stress Testing

The following are detailed methodologies for the key experiments cited in the forced degradation studies of Finerenone.

2.2.1. Preparation of Standard and Sample Solutions

- **Standard Stock Solution:** Accurately weigh and transfer 10 mg of Finerenone working standard into a 10 mL volumetric flask. Add approximately 7 mL of methanol and sonicate to dissolve completely. Make up the volume to the mark with methanol[10].
- **Sample Solution for Assay:** For a 10 mg tablet, transfer the equivalent weight of powdered tablets into a 10 mL volumetric flask. Add about 7 mL of diluent and sonicate for complete dissolution. Adjust the volume to the mark with the same solvent[10].

2.2.2. Acid Degradation

- Transfer a known amount of Finerenone (e.g., 20.2 mg of API) into a 20 mL volumetric flask[8].
- Add 15 mL of methanol and sonicate to dissolve the API[8].
- Add 2 mL of 2 N hydrochloric acid (HCl) and keep the solution at room temperature for 20 minutes[8].
- After the specified time, neutralize the solution with 2 mL of 2 N sodium hydroxide (NaOH) [8].
- Dilute the solution with methanol to achieve the desired concentration for analysis[8].

2.2.3. Base Degradation

- Transfer a known amount of Finerenone (e.g., 20.3 mg of API) into a 20 mL volumetric flask[8].
- Add 15 mL of methanol and sonicate to dissolve the API[8].
- Add 2 mL of 1 N sodium hydroxide (NaOH) and keep the solution at room temperature for 30 minutes[8].
- After the specified time, neutralize the solution with 2 mL of 1 N hydrochloric acid (HCl)[8].
- Dilute the solution with methanol to achieve the desired concentration for analysis[8].

2.2.4. Oxidative Degradation

- Transfer a known amount of Finerenone into a volumetric flask.
- Add a suitable solvent (e.g., methanol) to dissolve the API.
- Add 2 mL of 30% hydrogen peroxide (H₂O₂)[8].
- Keep the solution at room temperature for 20 minutes[8].
- Dilute the solution with the mobile phase to the desired concentration for analysis.

2.2.5. Thermal Degradation

- Place the solid Finerenone drug substance in a petri dish.
- Expose the sample to a temperature of 80°C for 2 hours in a hot air oven[7].
- After exposure, allow the sample to cool to room temperature.
- Prepare a solution of the heat-treated sample in a suitable solvent for analysis.

2.2.6. Photolytic Degradation

- Expose the solid Finerenone drug substance to daylight for 24 hours[7].
- After the exposure period, prepare a solution of the sample in a suitable solvent for analysis.

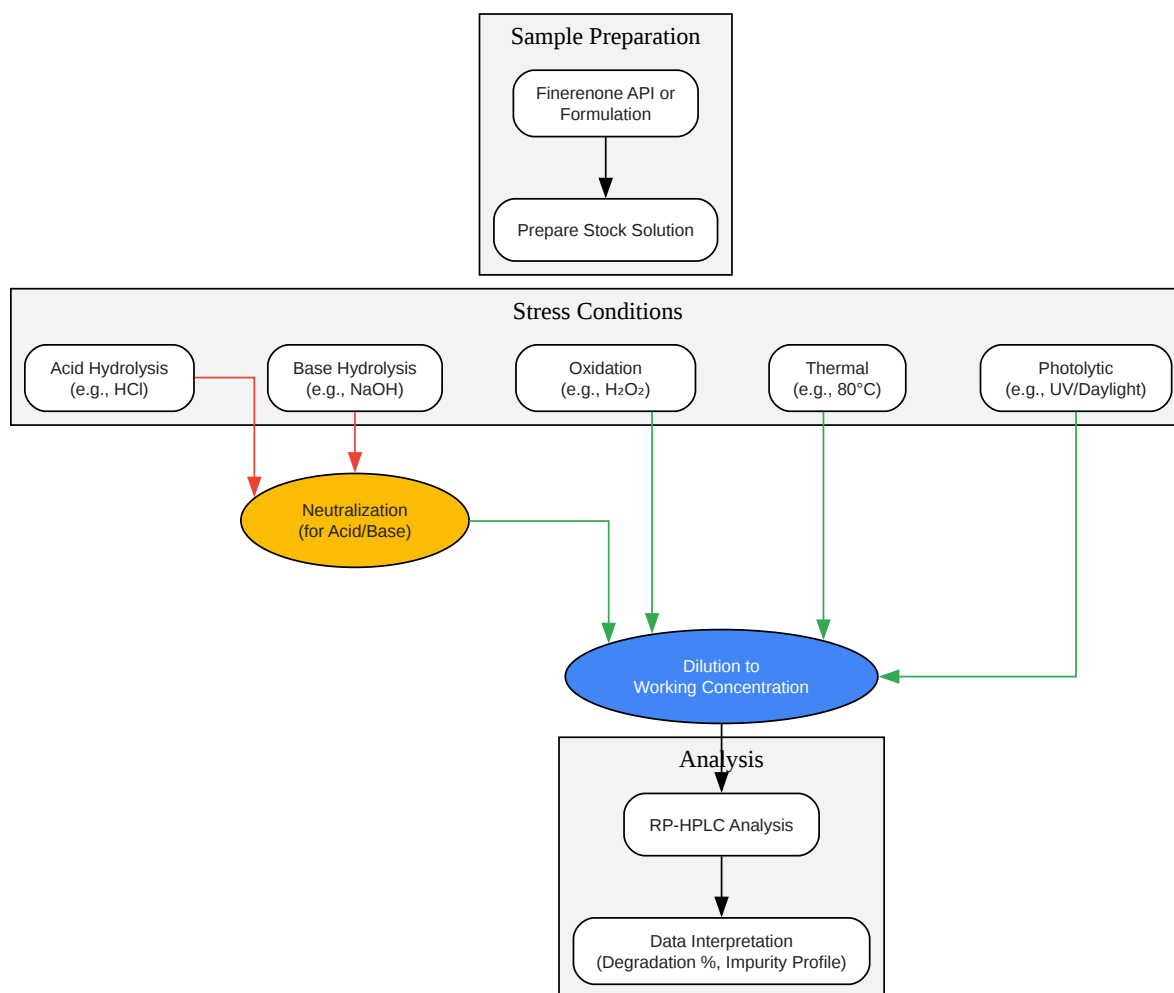
2.2.7. Analytical Method

The analysis of the stressed samples is typically performed using a validated stability-indicating Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method[7][8][10].

- Column: Phenomenex C18 (250 mm x 4.6 mm, 5 µm)[8].
- Mobile Phase: Acetonitrile: water (50:50 v/v)[8].
- Flow Rate: 1 mL/min[8].
- Detection Wavelength: 252 nm[8].
- Column Temperature: 40°C[8].

Mandatory Visualizations

Experimental Workflow for Forced Degradation Studies

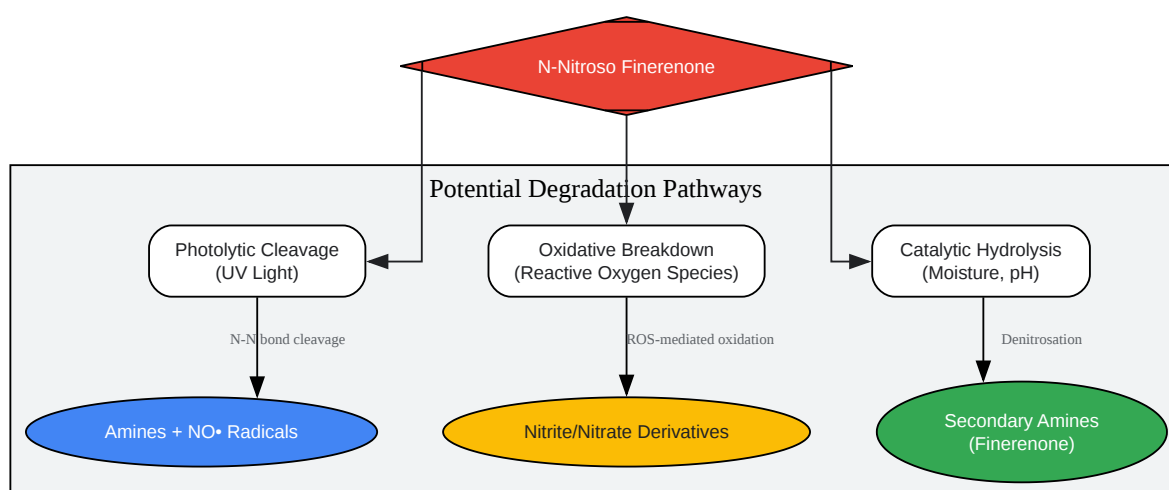


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Forced Degradation Experimental Workflow

Theoretical Degradation Pathways for N-Nitrosamines

The following diagram illustrates the common, theoretically-driven degradation pathways for N-nitrosamines, which could be applicable to **N-Nitroso Finerenone**. These pathways are influenced by factors such as light, pH, and the presence of oxidizing agents[11].



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